

In-Depth Technical Guide: Characterization of 4-Bromo-2-chloro-5-methoxyaniline

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-5-methoxyaniline

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December 28, 2025

Abstract

This technical guide provides a comprehensive characterization of **4-Bromo-2-chloro-5-methoxyaniline**, a substituted aniline of interest in synthetic and medicinal chemistry. Due to the limited availability of experimental data, this document combines information from chemical suppliers with computationally predicted physicochemical and spectroscopic properties. A plausible synthetic route is detailed, starting from a commercially available precursor, providing a practical protocol for its laboratory preparation. Furthermore, this guide discusses the potential biological relevance of this class of compounds in the context of drug discovery, an area where it is classified as a protein degrader building block. All quantitative data is presented in structured tables, and key experimental workflows are visualized using diagrams.

Physicochemical Properties

4-Bromo-2-chloro-5-methoxyaniline is a halogenated and methoxylated aniline derivative. While specific experimental data for its physical properties are scarce, supplier information and computational predictions provide valuable insights.

Property	Value	Source
Molecular Formula	C ₇ H ₇ BrClNO	Chemical Supplier Data[1]
Molecular Weight	236.49 g/mol	Chemical Supplier Data[1]
CAS Number	98446-54-9	Chemical Supplier Data[1]
Physical State	Solid (predicted)	Inferred from related compounds
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-

Spectroscopic Characterization

To date, experimentally determined spectroscopic data for **4-Bromo-2-chloro-5-methoxyaniline** are not readily available in public databases. The following are predicted spectral characteristics based on its chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy (Predicted)

- ¹H NMR (500 MHz, CDCl₃): δ 7.0-7.2 (s, 1H, Ar-H), 6.8-7.0 (s, 1H, Ar-H), 4.1-4.5 (br s, 2H, -NH₂), 3.85 (s, 3H, -OCH₃).
- ¹³C NMR (125 MHz, CDCl₃): δ 155-158 (-OCH₃), 145-148 (-NH₂), 115-125 (aromatic carbons), 110-115 (C-Br), 110-115 (C-Cl), 55-58 (-OCH₃).

Infrared (IR) Spectroscopy (Predicted)

Wavenumber (cm ⁻¹)	Assignment
3400-3500	N-H stretch (asymmetric and symmetric)
3000-3100	Aromatic C-H stretch
2850-2950	Aliphatic C-H stretch (-OCH ₃)
1600-1620	N-H bend
1450-1550	Aromatic C=C stretch
1200-1250	C-O stretch (aryl ether)
1000-1100	C-Cl stretch
550-650	C-Br stretch

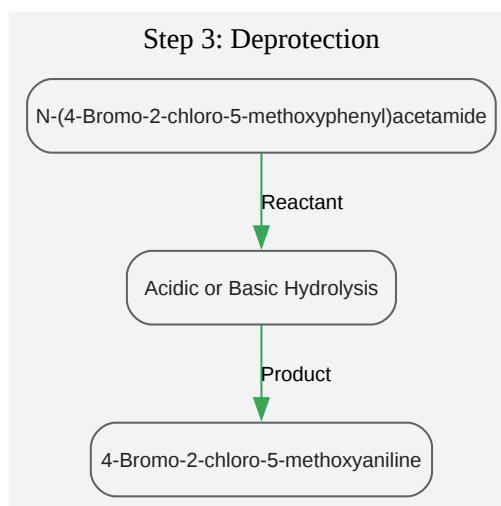
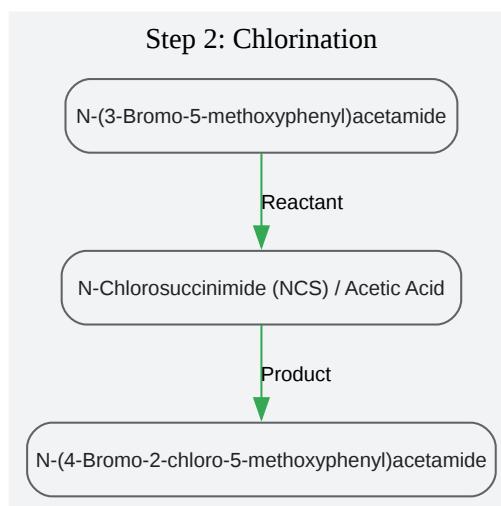
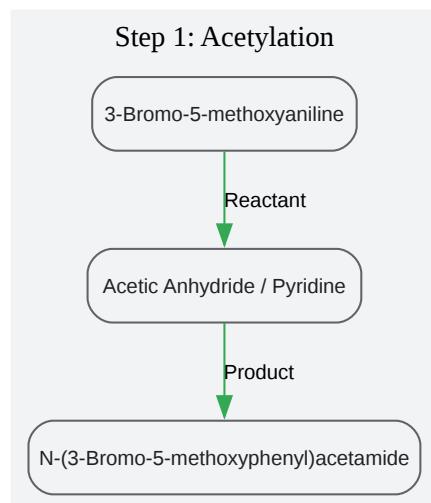
Mass Spectrometry (MS) (Predicted)

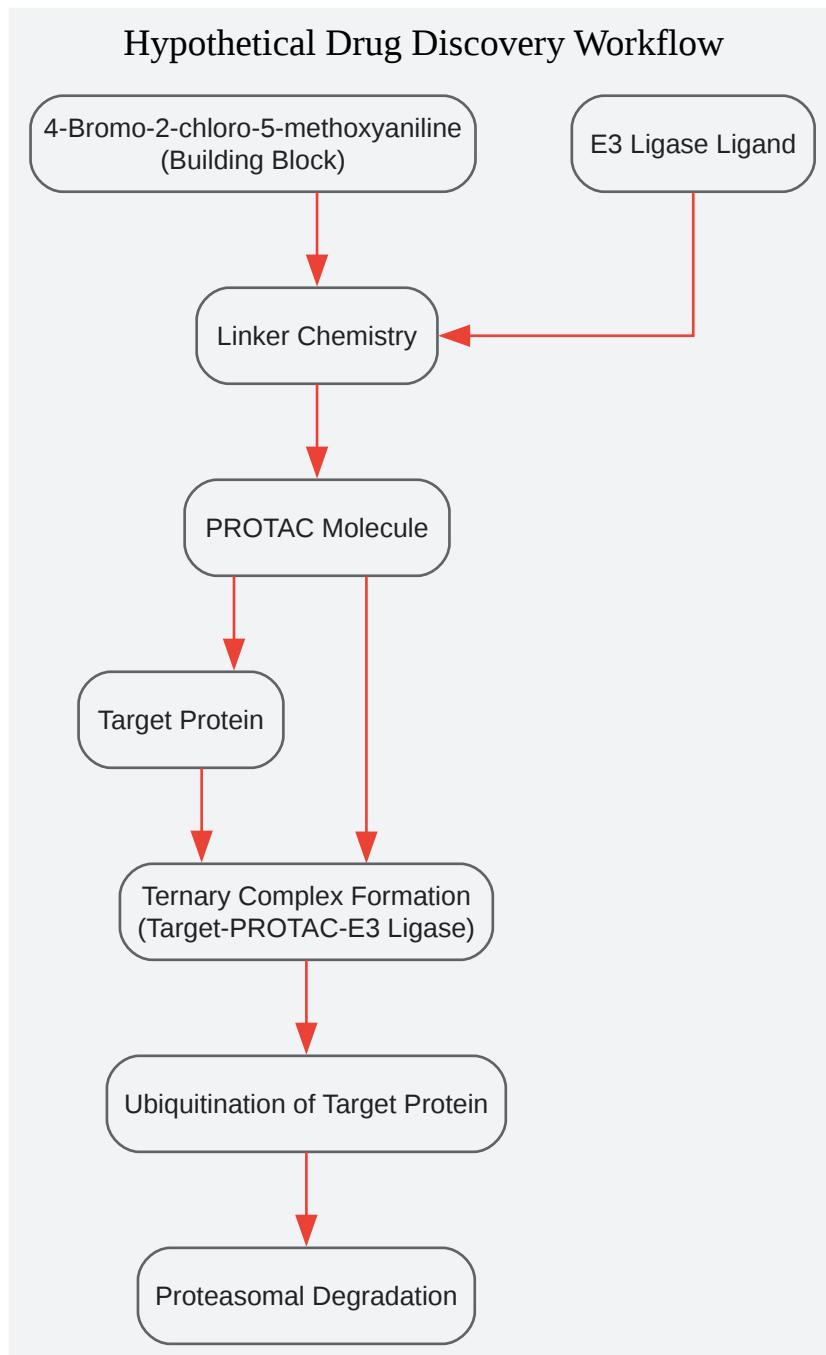
- Molecular Ion (M⁺): A characteristic isotopic pattern is expected due to the presence of bromine (⁷⁹Br and ⁸¹Br in an approximate 1:1 ratio) and chlorine (³⁵Cl and ³⁷Cl in an approximate 3:1 ratio). The major peaks would be observed at m/z 235, 237, and 239.

Synthesis Protocol

A specific, validated synthesis protocol for **4-Bromo-2-chloro-5-methoxyaniline** is not available in the surveyed literature. However, a plausible two-step synthetic route can be proposed starting from the commercially available precursor, 3-bromo-5-methoxyaniline. This proposed synthesis involves the protection of the aniline, followed by a regioselective chlorination and subsequent deprotection.

Proposed Synthetic Pathway





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References

- 1. calpaclab.com [calpaclab.com]
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